

Technical Support Center: Optimizing TDI-11861 Concentration for In Vitro Experiments

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Compound of Interest

Compound Name: TDI-11861

Cat. No.: B10856158

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals optimize the use of **TDI-11861** in in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended starting concentration for **TDI-11861** in a new in vitro experiment?

A1: For a new experimental setup, it is advisable to perform a dose-response curve to determine the optimal concentration. Based on published data, a good starting point for **TDI-11861** is in the low nanomolar range. The reported IC₅₀ values are 3.3 nM in biochemical assays and 5.5 nM to 7 nM in cellular assays for inhibiting soluble adenylyl cyclase (sAC).^{[1][2]} A broader concentration range to test could be from 1 nM to 100 nM.

Q2: I am not observing the expected inhibitory effect of **TDI-11861**. What are the possible reasons?

A2: There are several potential reasons for a lack of inhibitory effect:

- **Suboptimal Concentration:** The concentration of **TDI-11861** may be too low for your specific cell type or experimental conditions. It is recommended to perform a dose-response experiment to determine the effective concentration in your system.

- **Compound Solubility:** While **TDI-11861** has good solubility, improper dissolution can lead to a lower effective concentration.[3] Ensure the compound is fully dissolved in a suitable solvent like DMSO before diluting it in your experimental medium.
- **Cellular Penetration:** Although **TDI-11861** is cell-permeable, different cell types can have varying rates of compound uptake.[2] You may need to adjust the incubation time or concentration.
- **Presence of High Protein Concentrations:** If your culture medium contains a high concentration of proteins, **TDI-11861** may bind to these proteins, reducing its free concentration and availability to inhibit sAC. Consider this when preparing your working solutions.

Q3: At what concentration does **TDI-11861** become cytotoxic?

A3: **TDI-11861** has been shown to be non-cytotoxic at effective concentrations for sAC inhibition.[2][4] In vitro studies have not reported mutagenic or cytotoxic risks.[4] However, it is always good practice to perform a cytotoxicity assay (e.g., MTT or LDH assay) in your specific cell line, especially if you plan to use concentrations significantly higher than the reported IC50 values.

Q4: How should I prepare and store my **TDI-11861** stock solutions?

A4: **TDI-11861** is soluble in DMSO and ethanol up to 100 mM. It is recommended to prepare a high-concentration stock solution in DMSO. For storage, keep the stock solution at -20°C or -80°C to ensure stability.[5] When stored at -80°C, the stock solution is stable for up to 6 months; at -20°C, it is stable for up to 1 month.[5] Avoid repeated freeze-thaw cycles.

Q5: What is the mechanism of action of **TDI-11861**?

A5: **TDI-11861** is a potent and selective inhibitor of soluble adenylyl cyclase (sAC), also known as ADCY10.[3][6] sAC is an enzyme that produces the second messenger cyclic AMP (cAMP). [7] In sperm, sAC is activated by bicarbonate, leading to an increase in cAMP, which is crucial for sperm motility and capacitation.[3][6] **TDI-11861** binds to sAC, preventing the production of cAMP and thereby inhibiting these processes.[8]

Troubleshooting Guide

| Problem | Possible Cause | Suggested Solution |
|--|---|---|
| Inconsistent results between experiments | Variability in cell density, passage number, or reagent preparation. | Standardize your experimental protocol. Ensure consistent cell seeding densities and use cells within a defined passage number range. Prepare fresh dilutions of TDI-11861 from a validated stock solution for each experiment. |
| Incomplete dissolution of TDI-11861. | Ensure the compound is fully dissolved in the stock solvent before further dilution. Gentle warming or vortexing may aid dissolution. | |
| High background signal in cAMP assays | Endogenous sAC activity or non-specific assay interference. | Include appropriate controls, such as a vehicle-only control (e.g., DMSO) and a positive control for sAC inhibition if available. Consider using a specific sAC activator to confirm the inhibitory effect of TDI-11861. |
| Observed off-target effects | High concentration of TDI-11861. | Perform a dose-response curve to identify the lowest effective concentration with minimal off-target effects. TDI-11861 is reported to be highly selective for sAC over transmembrane adenylyl cyclases (tmACs). ^[3] However, at very high concentrations, the risk of off-target effects increases. |

Quantitative Data Summary

The following table summarizes the key quantitative data for **TDI-11861** from various in vitro studies.

| Parameter | Value | Assay Type | Species | Reference |
|-------------------------|--|--|---------------------|---|
| IC50 | 3.3 nM | Biochemical (purified sAC protein) | Human | [2] [5] [9] |
| IC50 | 5.5 nM | Cellular | Not Specified | [2] |
| IC50 | 7 nM | Cellular (sAC- overexpressing rat 4-4 cells) | Rat | [1] |
| Kd | 1.4 nM | Surface Plasmon Resonance (SPR) | Human | [2] [5] |
| Solubility | Up to 100 mM in DMSO and ethanol | | | |
| Permeability (PAMPA) | 463 nm/s | Parallel Artificial Membrane Permeability Assay | [3] | |

Experimental Protocols

Protocol 1: Determination of IC50 of TDI-11861 in a Cellular cAMP Assay

This protocol outlines a general method for determining the half-maximal inhibitory concentration (IC50) of **TDI-11861** in a cell-based cyclic AMP (cAMP) assay.

1. Cell Culture and Seeding:

- Culture your cells of interest to ~80% confluency.
- Seed the cells in a 96-well plate at a density appropriate for your cell line and allow them to attach overnight.

2. Compound Preparation:

- Prepare a 10 mM stock solution of **TDI-11861** in DMSO.
- Perform serial dilutions of the **TDI-11861** stock solution in serum-free medium to create a range of concentrations (e.g., 1 nM to 1 μ M). Also, prepare a vehicle control (DMSO in medium).

3. Cell Treatment:

- Remove the culture medium from the cells.
- Add the prepared **TDI-11861** dilutions and the vehicle control to the respective wells.
- Incubate for a predetermined time (e.g., 15-30 minutes) to allow for compound uptake and sAC inhibition.^{[5][10]}

4. sAC Stimulation and cAMP Measurement:

- Stimulate sAC activity by adding a known activator, such as bicarbonate (e.g., 25 mM), to each well.
- Incubate for a specific duration to allow for cAMP production.
- Lyse the cells and measure the intracellular cAMP levels using a commercially available cAMP assay kit (e.g., ELISA or HTRF-based).

5. Data Analysis:

- Normalize the cAMP levels to the vehicle control.
- Plot the normalized cAMP levels against the logarithm of the **TDI-11861** concentration.
- Fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Protocol 2: In Vitro Sperm Capacitation Assay

This protocol describes how to assess the effect of **TDI-11861** on sperm capacitation in vitro.

1. Sperm Preparation:

- Isolate sperm from the cauda epididymis of a mouse or use human semen samples.

- Wash the sperm in a non-capacitating medium to remove seminal plasma.

2. Pre-incubation with **TDI-11861**:

- Resuspend the sperm in a non-capacitating medium.
- Add different concentrations of **TDI-11861** or a vehicle control to the sperm suspension.
- Pre-incubate the sperm with the compound for a specific time (e.g., 15 minutes).

3. Induction of Capacitation:

- Induce capacitation by diluting the sperm into a capacitating medium containing bicarbonate (e.g., 25 mM) and other essential components like BSA and calcium.
- Incubate the sperm under capacitating conditions for a defined period (e.g., 60-90 minutes).

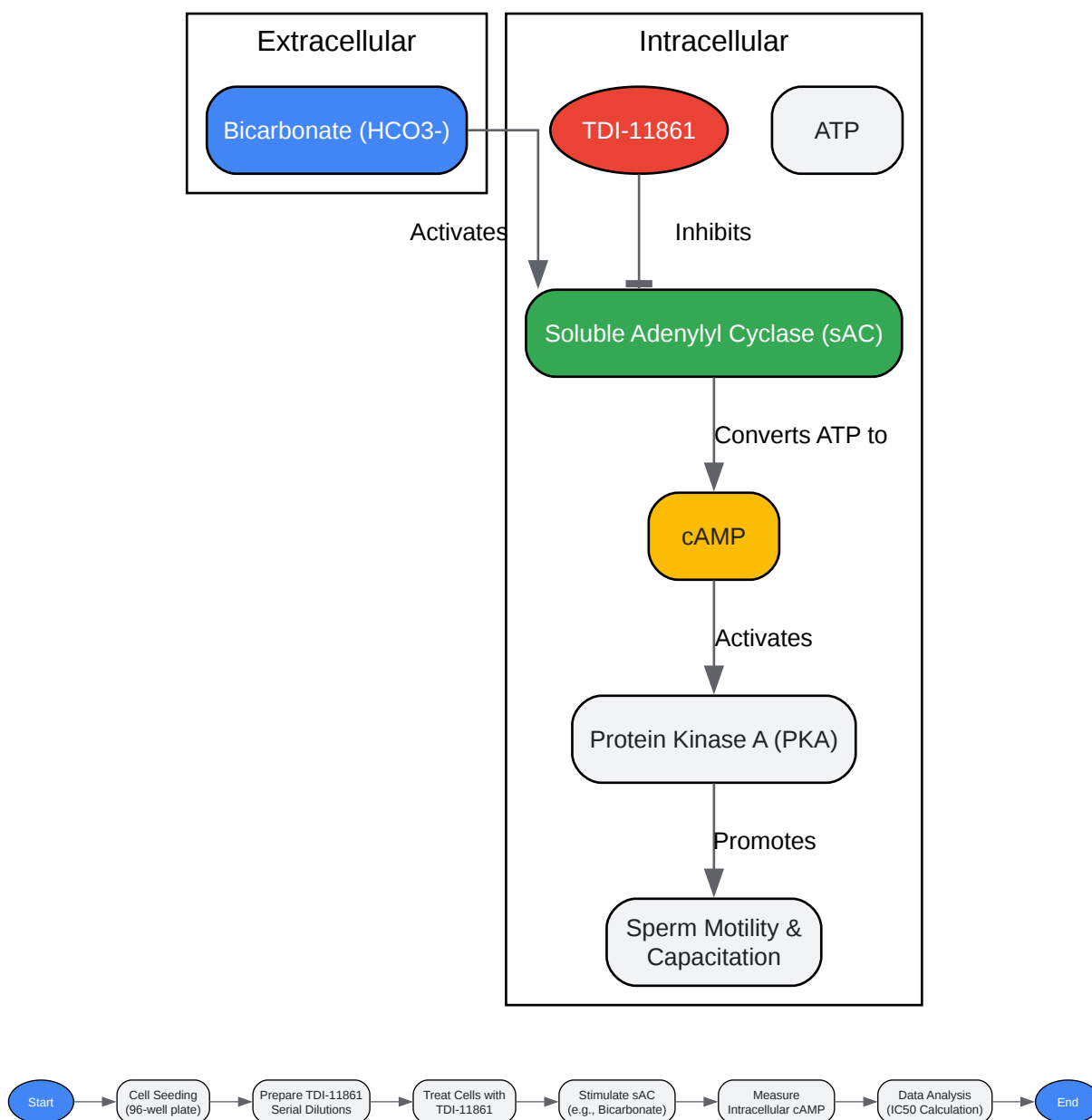
4. Assessment of Capacitation:

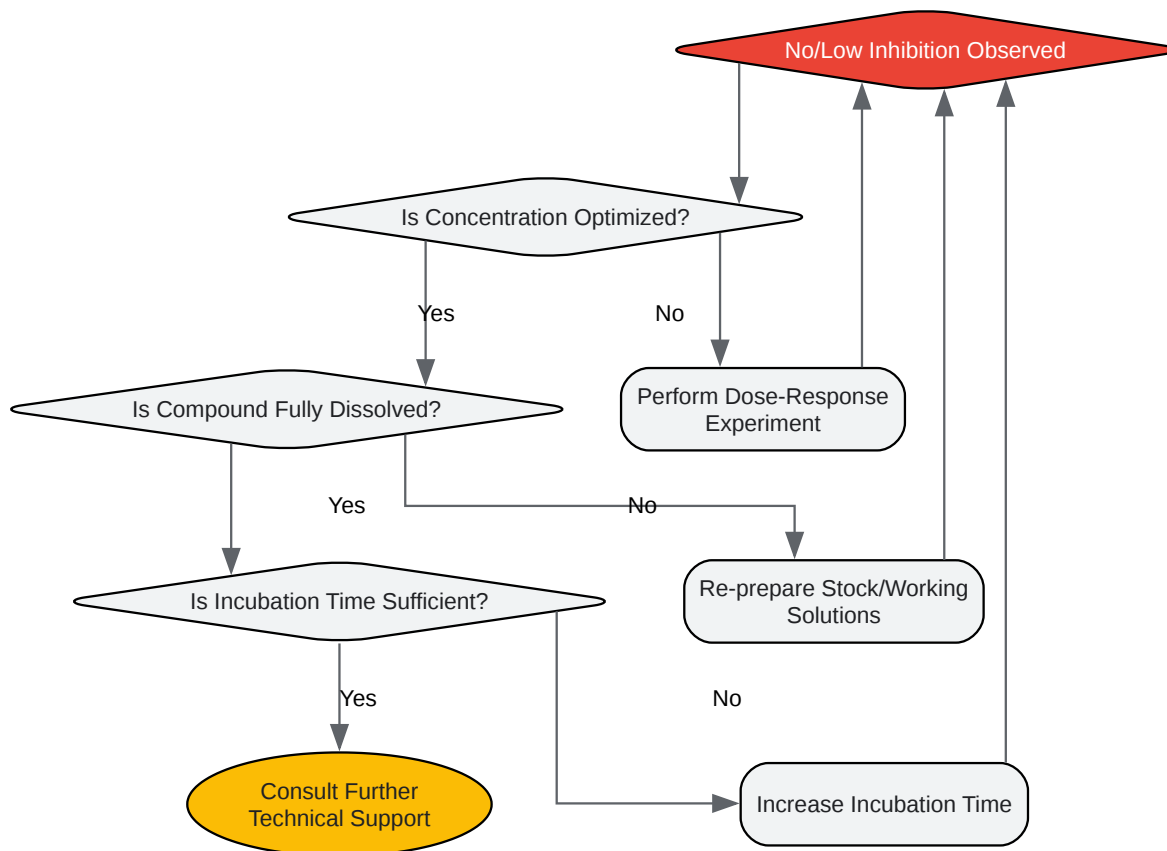
- Evaluate hallmarks of capacitation, such as:
- Sperm Motility and Hyperactivation: Analyze sperm movement patterns using a computer-assisted sperm analysis (CASA) system.
- Acrosome Reaction: Assess the acrosome status using a fluorescent lectin stain (e.g., PNA-FITC) and flow cytometry or fluorescence microscopy.
- Protein Tyrosine Phosphorylation: Analyze changes in protein phosphorylation patterns by Western blotting using an anti-phosphotyrosine antibody.

5. Data Analysis:

- Quantify the percentage of hyperactivated sperm, acrosome-reacted sperm, or the intensity of tyrosine phosphorylation.
- Compare the results from the **TDI-11861**-treated groups to the vehicle control to determine the inhibitory effect on capacitation.

Visualizations





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References

- 1. On-demand male contraception via acute inhibition of soluble adenylyl cyclase - PMC [pmc.ncbi.nlm.nih.gov]
- 2. TDI 11861 Supplier | CAS 2857049-72-8 | TDI11861 | Tocris Bioscience [tocris.com]
- 3. Design, Synthesis, and Pharmacological Evaluation of Second-Generation Soluble Adenylyl Cyclase (sAC, ADCY10) Inhibitors with Slow Dissociation Rates - PMC

[pmc.ncbi.nlm.nih.gov]

- 4. news-medical.net [news-medical.net]
- 5. medchemexpress.com [medchemexpress.com]
- 6. TDI-11861 | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 7. uni-bayreuth.de [uni-bayreuth.de]
- 8. lions-talk-science.org [lions-talk-science.org]
- 9. researchgate.net [researchgate.net]
- 10. file.medchemexpress.com [file.medchemexpress.com]
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